

N-Methylhexanamide: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Methylhexanamide*

CAS No.: 3418-05-1

Cat. No.: B1216667

[Get Quote](#)

For immediate use by researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **N-Methylhexanamide**, a simple aliphatic amide. The document details its chemical and physical properties, identifies commercial suppliers, and outlines key experimental characterization techniques. Due to its likely role as a chemical intermediate, publicly available information on specific biological activities or signaling pathways is limited.

Commercial Suppliers

N-Methylhexanamide is available from various chemical suppliers, catering to research and development needs. The following table summarizes a selection of commercial sources. Please note that availability and product specifications are subject to change and should be confirmed with the respective suppliers.

Supplier Name	Website	Notes
American Custom Chemicals Corporation	(Not directly provided in search)	Listed as a supplier on LookChem.
Wuhan TCASChem Technology Co., Ltd.	(Not directly provided in search)	Listed as a supplier on ChemicalBook.
LookChem	--INVALID-LINK--	A directory of chemical suppliers.
ChemicalBook	--INVALID-LINK--	A directory of chemical suppliers.
PubChem	pubchem.ncbi.nlm.nih.gov	Lists several chemical vendors.
Guidechem	--INVALID-LINK--	A directory of chemical suppliers.

Quantitative Data

The following table summarizes the key quantitative data for **N-Methylhexanamide**, compiled from various chemical databases.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₅ NO	PubChem, LookChem, Guidechem[1][2][3]
Molecular Weight	129.20 g/mol	PubChem, LookChem, Guidechem[1][2][3]
CAS Number	3418-05-1	PubChem, LookChem, Guidechem[1][2][3]
Density	0.861 g/cm ³	LookChem[2]
Boiling Point	225.7 °C at 760 mmHg	LookChem[2]
Flash Point	122.3 °C	LookChem[2]
Vapor Pressure	0.0854 mmHg at 25 °C	LookChem[2]
LogP	2.15300	LookChem[2]

Experimental Protocols

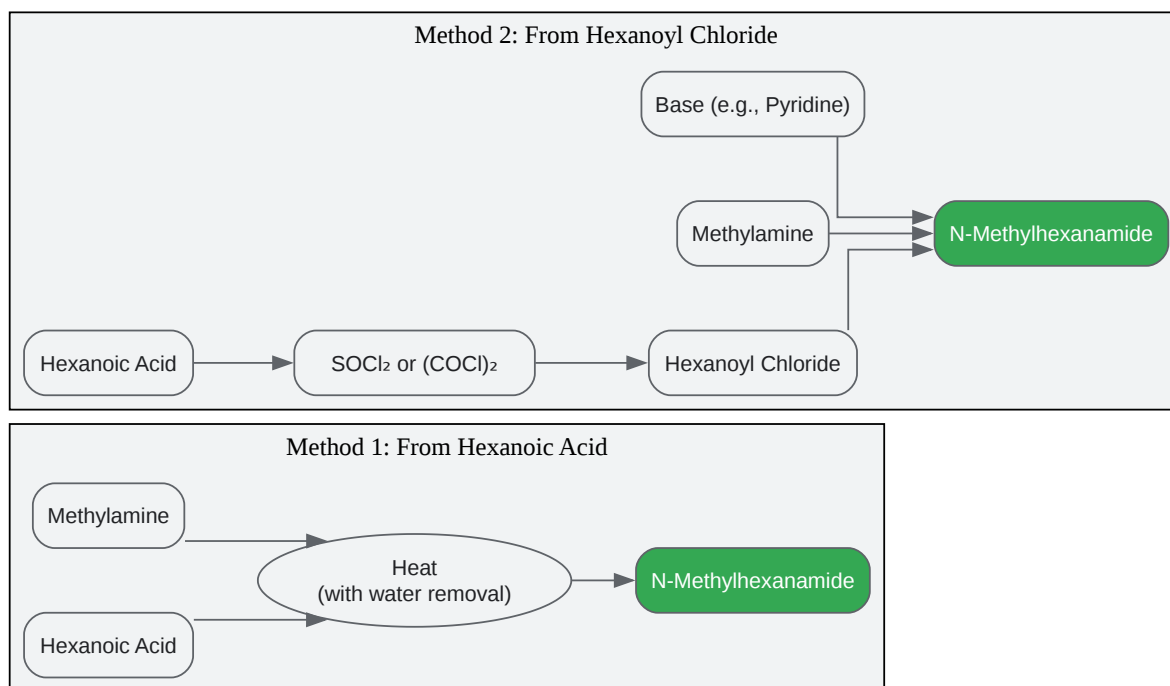
Synthesis of N-Methylhexanamide

While a detailed, step-by-step experimental protocol for the synthesis of **N-Methylhexanamide** is not readily available in the public domain, the general synthesis is a straightforward amidation reaction. The most common methods involve the reaction of hexanoic acid or its derivatives with methylamine.

General Reaction Scheme:

- From Hexanoic Acid: Hexanoic acid can be reacted directly with methylamine, often at elevated temperatures and with the removal of water to drive the reaction to completion.
- From Hexanoyl Chloride: A more reactive approach involves the conversion of hexanoic acid to hexanoyl chloride, which then readily reacts with methylamine, typically in the presence of a base to neutralize the HCl byproduct.

A representative workflow for the synthesis of **N-Methylhexanamide** is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: General synthesis workflows for **N-Methylhexanamide**.

Characterization: ^1H NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a key technique for the structural characterization of **N-Methylhexanamide**.

Experimental Data:

A published ^1H NMR spectrum for **N-Methylhexanamide** in CDCl_3 at $30\text{ }^\circ\text{C}$ (400 MHz) shows the following characteristic peaks:

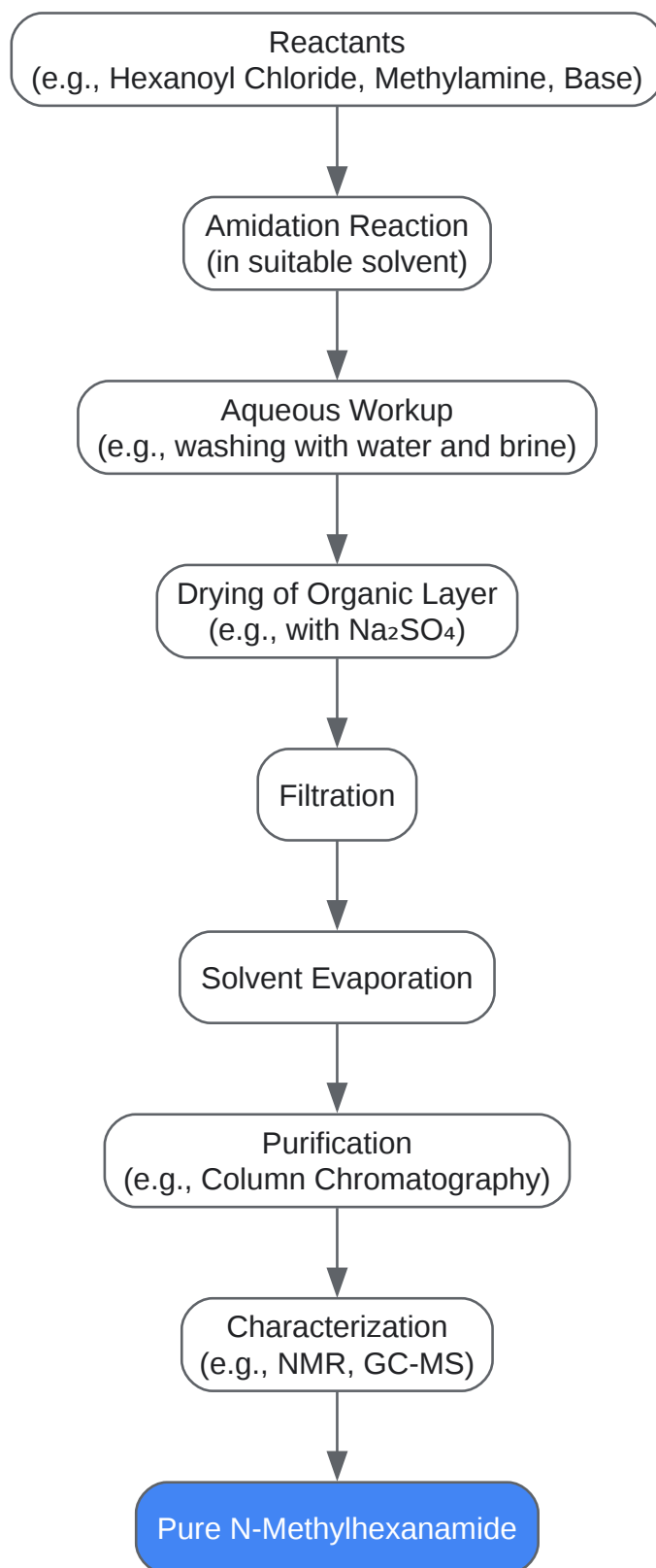
- δ 0.85 (t, J = 7.0 Hz, 3H, CH₃): A triplet corresponding to the terminal methyl group of the hexyl chain.
- δ 1.2-1.3 (m, 4H, methylene): A multiplet for the two methylene groups furthest from the carbonyl group.
- δ 1.5-1.6 (m, 2H, methylene): A multiplet for the methylene group beta to the carbonyl group.
- δ 2.13 (t, J = 7.8 Hz, 2H, CH₂CO): A triplet for the methylene group alpha to the carbonyl group.
- δ 2.76 (d, J = 4.8 Hz, 3H, NHCH₃): A doublet for the methyl group attached to the nitrogen.
- δ 5.90 (br s, 1H, NH): A broad singlet for the amide proton.

Biological Activity and Signaling Pathways

Extensive searches of publicly available scientific literature and databases did not yield any specific information regarding the biological activity or involvement in signaling pathways of **N-Methylhexanamide**. It is likely that this compound is primarily used as a chemical intermediate in the synthesis of more complex molecules and has not been a focus of biological research.

Mandatory Visualization

The following diagram illustrates a general experimental workflow for the synthesis and purification of **N-Methylhexanamide**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **N-Methylhexanamide** synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Methylhexanamide | C7H15NO | CID 439790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- To cite this document: BenchChem. [N-Methylhexanamide: A Technical Overview for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216667/docs#n-methylhexanamide-a-technical-overview-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check